

4-Hydroxytestosterone: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxytestosterone

Cat. No.: B1222710

[Get Quote](#)

An In-Depth Review of the Synthetic Testosterone Derivative: From Molecular Mechanisms to Analytical Methodologies

Abstract

4-Hydroxytestosterone (4-OHT), chemically known as 4,17 β -dihydroxyandrost-4-en-3-one, is a synthetic derivative of testosterone with a multifaceted pharmacological profile.^[1] First patented in 1955, this compound exhibits moderate anabolic and mild androgenic properties.^[1] ^[2] It is recognized both as a metabolite of the aromatase inhibitor formestane and as a standalone anabolic agent, leading to its prohibition in competitive sports by the World Anti-Doping Agency (WADA).^[2]^[3] This technical guide provides a comprehensive overview of **4-hydroxytestosterone**, encompassing its chemical and physical properties, mechanism of action, metabolic fate, and detailed analytical protocols for its detection and quantification. The information presented is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

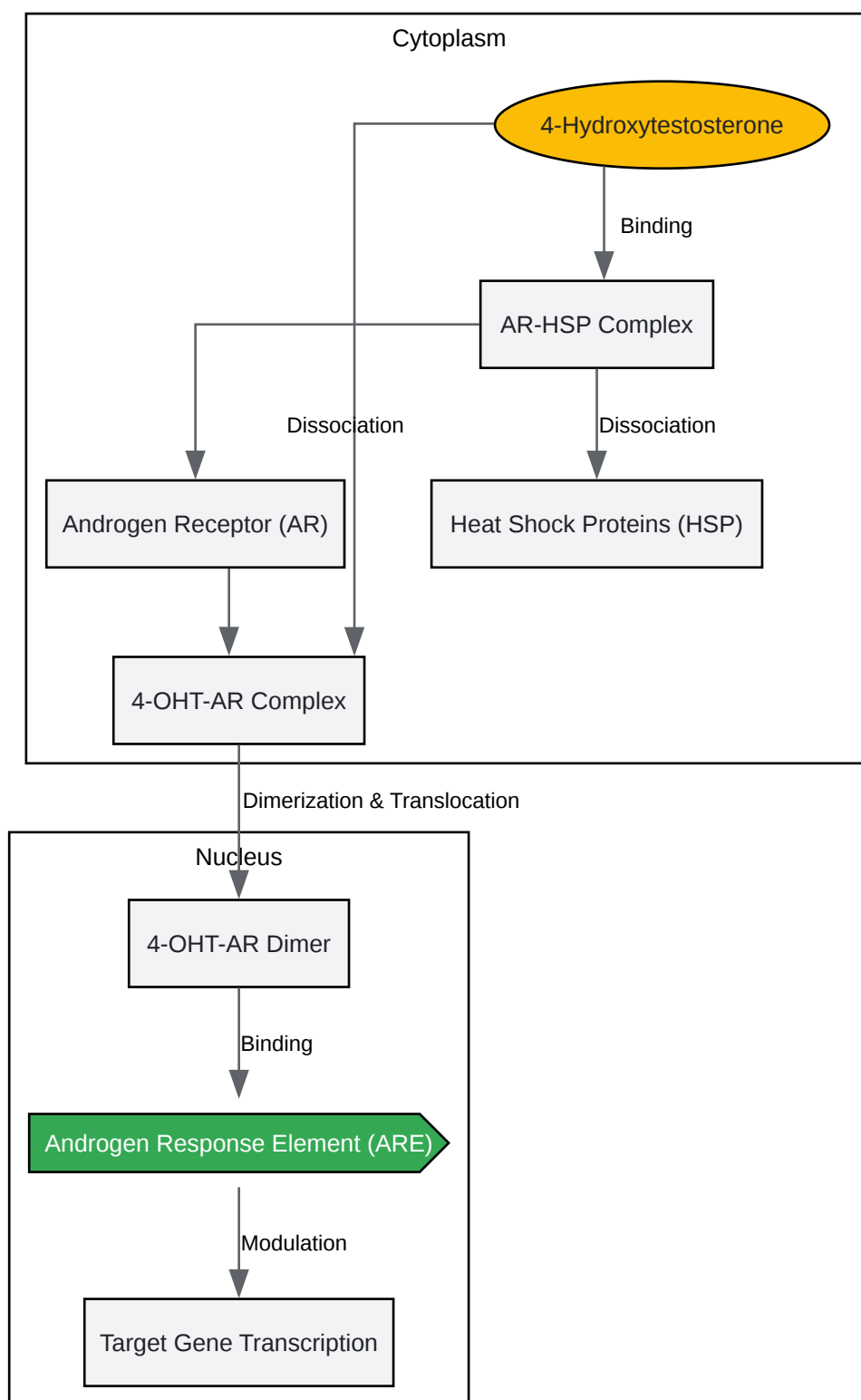
4-Hydroxytestosterone is structurally characterized by a hydroxyl group at the C4 position of the testosterone backbone. This modification significantly influences its biological activity and metabolism compared to the parent hormone.^[2]

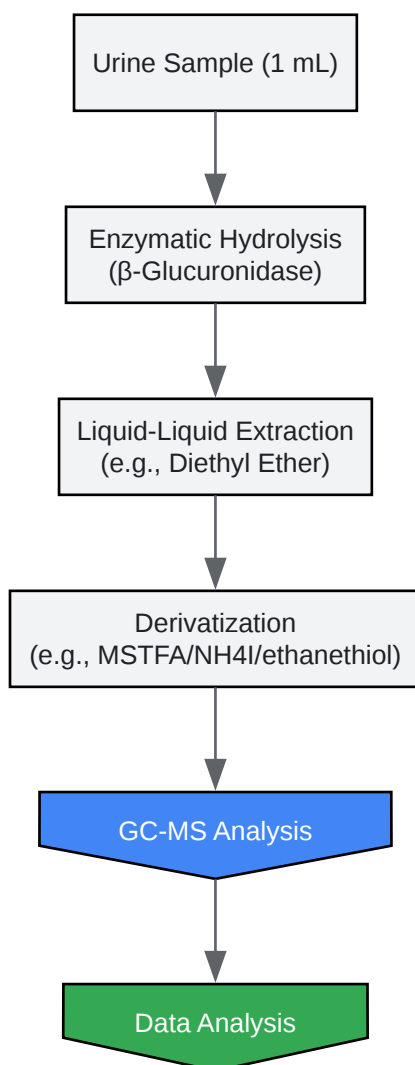
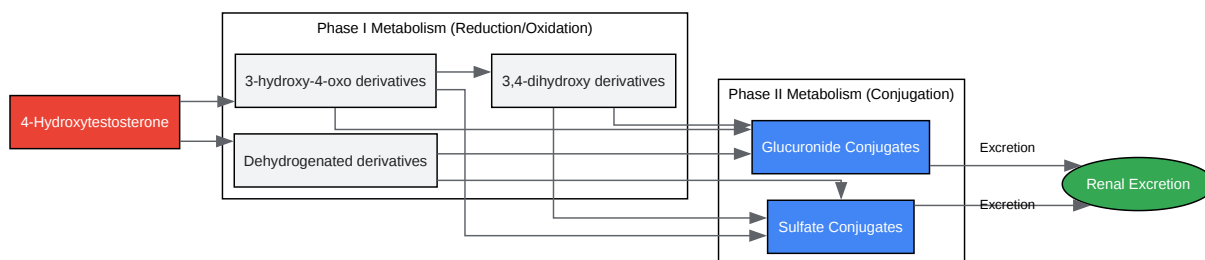
Property	Value	Reference
Chemical Name	4,17 β -dihydroxyandrost-4-en-3-one	[1]
Molecular Formula	C ₁₉ H ₂₈ O ₃	[2]
Molecular Weight	304.43 g/mol	[2]
CAS Number	2141-17-5	[1]
Appearance	White Solid	[4]

Mechanism of Action

The primary mechanism of action of **4-hydroxytestosterone** is mediated through its interaction with the androgen receptor (AR). As a lipophilic molecule, it can diffuse across the cell membrane and bind to the AR in the cytoplasm.[2] This binding induces a conformational change in the receptor, leading to its dissociation from heat shock proteins, dimerization, and subsequent translocation into the nucleus.[5]

Within the nucleus, the **4-hydroxytestosterone**-AR complex binds to specific DNA sequences known as Androgen Response Elements (AREs) in the promoter regions of target genes. This interaction modulates the transcription of genes involved in various physiological processes, including muscle protein synthesis, which underlies its anabolic effects.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxytestosterone - Wikipedia [en.wikipedia.org]
- 2. 4,17 Beta-dihydroxy-4-androstene-3-one | C19H28O3 | CID 160615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Metabolism of 4-hydroxyandrostenedione and 4-hydroxytestosterone: Mass spectrometric identification of urinary metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. unitedchem.com [unitedchem.com]
- To cite this document: BenchChem. [4-Hydroxytestosterone: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222710#4-hydroxytestosterone-as-a-testosterone-derivative]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com